

An In-depth Technical Guide to 1-Benzoyl-3-phenyl-2-thiourea

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Compound of Interest

Compound Name: **1-Benzoyl-3-phenyl-2-thiourea**

Cat. No.: **B1213829**

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This technical guide provides a comprehensive overview of **1-Benzoyl-3-phenyl-2-thiourea**, a significant member of the thiourea class of compounds. Thiourea derivatives are widely recognized in medicinal and coordination chemistry for their diverse biological activities and applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on the compound's identifiers, physicochemical properties, synthesis protocols, and proposed mechanisms of action.

Chemical Identifiers and Properties

1-Benzoyl-3-phenyl-2-thiourea is a well-defined chemical entity with several key identifiers used for its unambiguous classification in chemical databases and literature. These identifiers, along with its fundamental physicochemical properties, are summarized below.

Identifier Type	Value	Citation
CAS Number	4921-82-8	[1] [2]
Molecular Formula	C ₁₄ H ₁₂ N ₂ OS	[1] [2]
Molecular Weight	256.32 g/mol	[1] [2]
IUPAC Name	N-(phenylcarbamothioyl)benzamide	[1]
Canonical SMILES	C1=CC=C(C=C1)NC(=S)NC(=O)C2=CC=CC=C2	[3]
InChI	InChI=1S/C14H12N2OS/c17-13(11-7-3-1-4-8-11)16-14(18)15-12-9-5-2-6-10-12/h1-10H,(H2,15,16,17,18)	[1] [3]
InChIKey	GVHZQIIMGRLFMX-UHFFFAOYSA-N	[1] [3]
Common Synonyms	N-Benzoyl-N'-phenylthiourea, N-[(Phenylamino)thioxomethyl]-benzamide	[1] [2]

Quantitative and Spectral Data

While specific experimental data such as a definitive melting point for **1-Benzoyl-3-phenyl-2-thiourea** is not consistently reported in publicly available literature, characterization is typically achieved through standard spectroscopic methods. The table below summarizes the expected and reported spectral characteristics for this class of compounds.

Data Type	Description	Citation
Appearance	Typically a yellowish or white crystalline solid.	[4]
Infrared (IR) Spectroscopy	Expected characteristic peaks: $\nu(\text{N-H}) \sim 3100\text{-}3400 \text{ cm}^{-1}$, $\nu(\text{C=O}) \sim 1660\text{-}1690 \text{ cm}^{-1}$, $\nu(\text{C-N}) \sim 1330\text{-}1350 \text{ cm}^{-1}$, $\nu(\text{C=S}) \sim 700\text{-}770 \text{ cm}^{-1}$.	[4] [5] [6]
^1H NMR Spectroscopy	Expected signals: Aromatic protons (Ar-H) in the range of δ 7.0-8.0 ppm. Two distinct signals for the N-H protons, typically downfield ($\delta > 9.0$ ppm), which are D_2O exchangeable.	[5] [7]
^{13}C NMR Spectroscopy	Expected signals: Thione carbon (C=S) $\sim \delta$ 177-181 ppm, Carbonyl carbon (C=O) $\sim \delta$ 165-169 ppm, Aromatic carbons in the range of δ 124-140 ppm.	[5] [7]
Mass Spectrometry	The molecular ion peak $[\text{M}]^+$ corresponding to the exact mass (256.0670 g/mol) is expected.	[3]

Note: Sigma-Aldrich, a major supplier, explicitly states that it does not collect analytical data for this specific product, highlighting the scarcity of published, lot-specific data. Researchers should assume the responsibility of confirming the product's identity and purity upon acquisition.

Experimental Protocols

The synthesis of **1-Benzoyl-3-phenyl-2-thiourea** is most commonly achieved through a two-step, one-pot reaction. The following protocol is a representative method compiled from several literature procedures.

Protocol: Synthesis of **1-Benzoyl-3-phenyl-2-thiourea**

Objective: To synthesize **1-Benzoyl-3-phenyl-2-thiourea** from benzoyl chloride and aniline.

Materials:

- Benzoyl chloride (1.0 eq)
- Ammonium thiocyanate or Potassium thiocyanate (1.0-1.1 eq)
- Aniline (1.0 eq)
- Acetone (anhydrous)
- Deionized water
- Ethanol (for recrystallization)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter flask
- Standard laboratory glassware

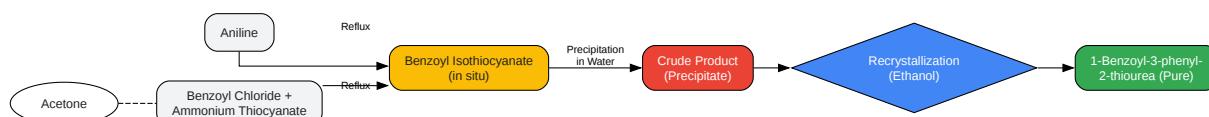
Procedure:

- Formation of Benzoyl Isothiocyanate (in situ):
 - Set up a dry three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer.
 - Add ammonium thiocyanate (1.0 eq) to the flask, followed by anhydrous acetone to dissolve it.
 - With continuous stirring, add benzoyl chloride (1.0 eq) dropwise from the dropping funnel.
 - After the addition is complete, gently reflux the mixture for approximately 5-10 minutes. This reaction forms the intermediate, benzoyl isothiocyanate, and a precipitate of ammonium chloride.
- Reaction with Aniline:
 - Prepare a solution of aniline (1.0 eq) in a small volume of anhydrous acetone.
 - Add the aniline solution dropwise to the refluxing mixture of benzoyl isothiocyanate. The addition should be controlled to maintain a gentle reflux.
 - Once the aniline addition is complete, continue to reflux the reaction mixture for 1-2 hours, monitoring the reaction progress using Thin Layer Chromatography (TLC).
- Isolation and Purification:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Pour the reaction mixture slowly into a beaker containing a large volume of cold deionized water while stirring vigorously.
 - A yellow or off-white precipitate of **1-Benzoyl-3-phenyl-2-thiourea** will form.
 - Collect the crude product by vacuum filtration using a Büchner funnel. Wash the solid with several portions of cold water.
 - Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield the final product as a crystalline solid.

- Dry the purified product in a vacuum oven.
- Characterization:
 - Confirm the identity and purity of the synthesized compound using techniques such as melting point determination, FT-IR, ^1H NMR, and ^{13}C NMR spectroscopy.

Synthesis and Mechanistic Diagrams

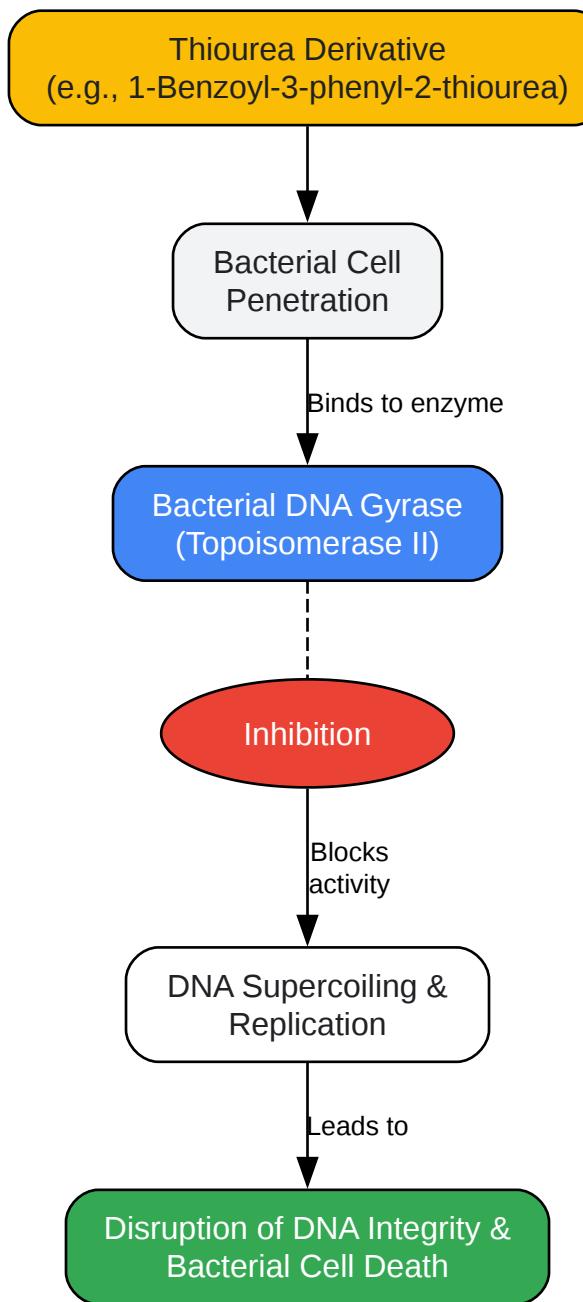
Visual representations of the synthesis workflow and the proposed biological mechanism of action provide a clear and concise understanding of the chemical and biological processes involving **1-Benzoyl-3-phenyl-2-thiourea**.



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Caption: Chemical synthesis workflow for **1-Benzoyl-3-phenyl-2-thiourea**.

Thiourea derivatives are known for their broad-spectrum antimicrobial properties. While the specific mechanism for each derivative can vary, a commonly proposed mode of action involves the inhibition of essential bacterial enzymes. One of the key targets is DNA gyrase (a type II topoisomerase), which is crucial for bacterial DNA replication and repair.



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Caption: Proposed antimicrobial mechanism of action for thiourea derivatives.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Benzoyl-3-phenyl-2-thiourea]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213829#1-benzoyl-3-phenyl-2-thiourea-cas-number-and-identifiers>]

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